

# safety and handling precautions for 1-Methoxy-3-methylcyclohexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Methoxy-3-methylcyclohexane**

Cat. No.: **B2764925**

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **1-Methoxy-3-methylcyclohexane**

Disclaimer: Specific safety data for **1-Methoxy-3-methylcyclohexane** is not readily available. This guide is compiled from information on structurally similar compounds, including ethers and methylcyclohexane, to provide a comprehensive overview of potential hazards and recommended safety precautions. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

## Introduction

**1-Methoxy-3-methylcyclohexane** is a chemical compound with the formula C<sub>8</sub>H<sub>16</sub>O.[1][2][3] As a substituted cyclohexane ether, its handling requires an understanding of the hazards associated with both ethers and cyclic alkanes. This guide provides a detailed overview of the known and anticipated safety and handling precautions for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

Based on the hazard profiles of similar compounds, **1-Methoxy-3-methylcyclohexane** is anticipated to be a flammable liquid that may cause skin irritation and drowsiness or dizziness.[4][5] Ethers are known to form explosive peroxides upon exposure to air and light.[6][7][8]

Anticipated GHS Hazard Statements:

- Highly flammable liquid and vapor.[4][9]
- May be fatal if swallowed and enters airways.[5]
- Causes skin irritation.[10]
- May cause drowsiness or dizziness.[5]
- May form explosive peroxides.[6][7][8]
- Toxic to aquatic life with long-lasting effects.[11]

## Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below.

| Property                 | Value   | Source    |
|--------------------------|---|-----------|
| Molecular Formula        | C8H16O  | [1][2][3] |
| Molecular Weight         | 128.21 g/mol  | [2][3]    |
| Appearance               | No data available                                   |           |
| Boiling Point            | ~101 °C (for<br>Methylcyclohexane)                  |           |
| Melting Point            | ~ -126 °C (for<br>Methylcyclohexane)                |           |
| Density                  | ~ 0.77 g/cm <sup>3</sup> (for<br>Methylcyclohexane) |           |
| Vapor Pressure           | No data available                                   |           |
| Flash Point              | No data available (likely low)                      |           |
| Autoignition Temperature | ~ 160°C (for Diethyl Ether)                         | [8]       |
| Solubility               | No data available                                   |           |

# Handling and Storage

## Safe Handling Protocol

Objective: To outline the standard operating procedure for the safe handling of **1-Methoxy-3-methylcyclohexane** to minimize exposure and risk.

Methodology:

- Engineering Controls: All work with **1-Methoxy-3-methylcyclohexane** should be conducted in a certified chemical fume hood to minimize the inhalation of vapors.[8][12] Ensure that an eyewash station and safety shower are readily accessible.[8][13]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.[4]
  - Hand Protection: Wear chemically resistant gloves. Nitrile gloves may offer splash protection but should be changed immediately upon contamination. For prolonged contact, consider thicker gloves such as PVA or Teflon.[7][12]
  - Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are mandatory. [7]
- Dispensing: Use only non-sparking tools and explosion-proof equipment.[11] Ground and bond containers when transferring the liquid to prevent static discharge.[11][14] Keep containers tightly closed when not in use.[11][13]
- Hygiene: Wash hands thoroughly after handling and before leaving the laboratory.[11][13] Do not eat, drink, or smoke in areas where this chemical is handled.

## Storage Protocol

Objective: To ensure the safe storage of **1-Methoxy-3-methylcyclohexane**, preventing fire, peroxide formation, and degradation.

Methodology:

- Location: Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area designated for flammable liquids.[4][6][11]
- Incompatibilities: Keep away from heat, sparks, open flames, and other ignition sources.[11] Store separately from strong oxidizing agents, acids, and bases.[7][14]
- Peroxide Formation: As an ether, this compound may form explosive peroxides.[6][7] Containers should be dated upon receipt and upon opening. Test for the presence of peroxides periodically and before distillation or evaporation. Dispose of containers within one year of opening.[7]
- Container Integrity: Never open a dented or compromised container.[8]

## Emergency Procedures

### First Aid Measures

Objective: To provide immediate care to an individual exposed to **1-Methoxy-3-methylcyclohexane**.

Methodology:

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[9][11]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[4][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. Aspiration into the lungs can cause severe damage.[5][11][14]

### Spill and Leak Protocol

Objective: To safely contain and clean up a spill of **1-Methoxy-3-methylcyclohexane**.

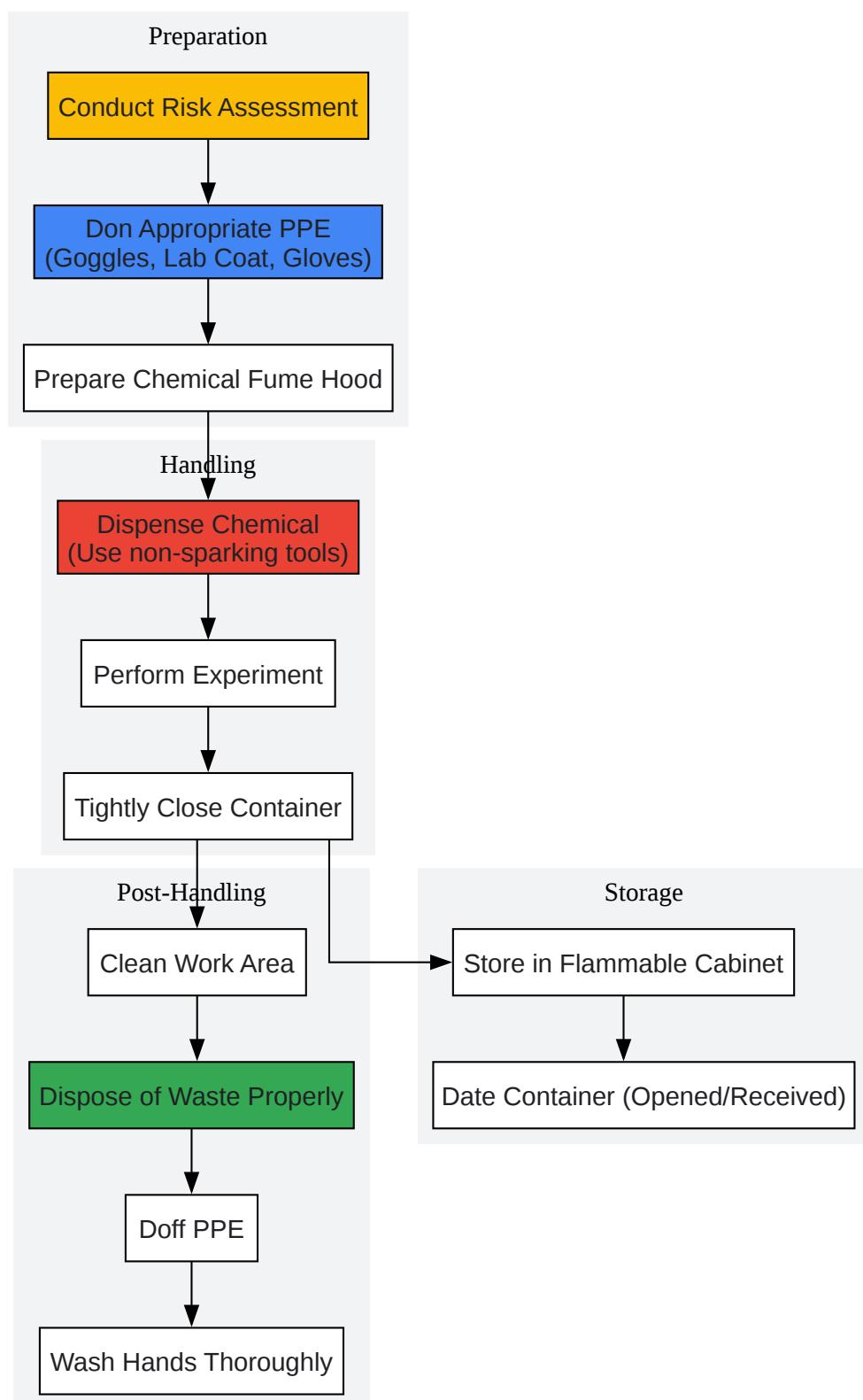
Methodology:

- Immediate Actions: Evacuate the area and eliminate all ignition sources.[6][14] Ventilate the area.
- Containment: For small spills, use an inert absorbent material such as sand or vermiculite. Do not use combustible materials like sawdust.[6]
- Cleanup: Carefully collect the absorbed material into a suitable, sealed container for disposal.[6][13] Use non-sparking tools for cleanup.
- Large Spills: For large spills, contact your institution's environmental health and safety department immediately.[13]

## Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations. This material may be classified as a hazardous waste due to its flammability.[5][13] Collect waste in a properly labeled, sealed container and arrange for pickup by a licensed hazardous waste disposal company.

## Visualizations

[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **1-Methoxy-3-methylcyclohexane**.



[Click to download full resolution via product page](#)

Caption: Hazards and corresponding personal protective equipment.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [americanelements.com](http://americanelements.com) [americanelements.com]
- 2. 1-Methoxy-3-methylcyclohexane | C8H16O | CID 12691204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [biosynth.com](http://biosynth.com) [biosynth.com]
- 4. [tcichemicals.com](http://tcichemicals.com) [tcichemicals.com]
- 5. [cpchem.com](http://cpchem.com) [cpchem.com]
- 6. Ethers | Health & Safety | Health and Safety Department [health-safety.ed.ac.uk]
- 7. [ehs.wisc.edu](http://ehs.wisc.edu) [ehs.wisc.edu]
- 8. [ehs.umich.edu](http://ehs.umich.edu) [ehs.umich.edu]
- 9. [datasheets.scbt.com](http://datasheets.scbt.com) [datasheets.scbt.com]

- 10. ark-chem.co.jp [ark-chem.co.jp]
- 11. fishersci.com [fishersci.com]
- 12. docs.csg.ed.ac.uk [docs.csg.ed.ac.uk]
- 13. scribd.com [scribd.com]
- 14. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [safety and handling precautions for 1-Methoxy-3-methylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2764925#safety-and-handling-precautions-for-1-methoxy-3-methylcyclohexane]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)